

2-Butyl-1,3-benzoxazol-6-amine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butyl-1,3-benzoxazol-6-amine

Cat. No.: B1303839

[Get Quote](#)

Technical Guide: 2-Butyl-1,3-benzoxazol-6-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **2-Butyl-1,3-benzoxazol-6-amine**, a benzoxazole derivative of interest in chemical and pharmaceutical research.

Core Compound Data

A summary of the key identifiers and physicochemical properties of **2-Butyl-1,3-benzoxazol-6-amine** is presented below.

Parameter	Value	Source
CAS Number	875850-00-3	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O	[1]
Molecular Weight	190.25 g/mol	[1]

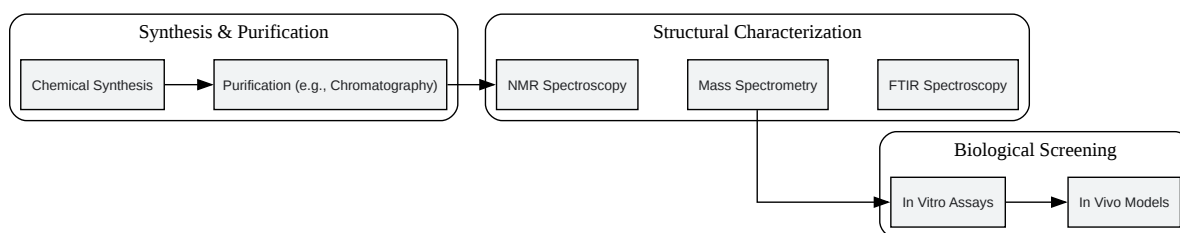
Chemical Structure and Properties

Further investigation into the properties and synthesis of **2-Butyl-1,3-benzoxazol-6-amine** can be initiated from its parent compounds and derivatives. For instance, the reduction of 2-butyl-1,3-benzoxazol-6-ol is a potential synthetic route to produce **2-butyl-1,3-benzoxazol-6-**

amine[2]. The benzoxazole core is a common motif in medicinal chemistry, and its derivatives are explored for various biological activities.

Experimental Protocols and Further Research

Detailed experimental protocols and signaling pathway information for **2-Butyl-1,3-benzoxazol-6-amine** are not readily available in public literature. Researchers interested in this compound may consider adapting synthetic and analytical methods from related benzoxazole derivatives. A logical workflow for investigating a novel compound like this is outlined below.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the synthesis, characterization, and biological evaluation of a novel chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 错误页 [amp.chemicalbook.com]
- 2. 2-Butyl-1,3-benzoxazol-6-ol | Benchchem [benchchem.com]

- To cite this document: BenchChem. [2-Butyl-1,3-benzoxazol-6-amine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303839#2-butyl-1-3-benzoxazol-6-amine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com